

Essential Safety and Logistical Information for Handling Alpha-d-xylopyranose

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Compound of Interest

Compound Name: Alpha-d-xylopyranose

Cat. No.: B149499

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance for the safe handling, operation, and disposal of **Alpha-d-xylopyranose** in a laboratory setting. Adherence to these procedures is critical for ensuring personnel safety and regulatory compliance.

Hazard Identification and Safety Summary

Alpha-d-xylopyranose is a sugar that is not classified as a hazardous substance for transportation. However, it can cause irritation to the skin, eyes, and respiratory system, primarily due to its fine powder form.^{[1][2][3]} The following table summarizes the key safety information based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

Hazard Classification	GHS Hazard Statement	GHS Precautionary Statement Codes
Skin Irritation (Category 2)	H315: Causes skin irritation.[1] [2][3]	P264, P280, P302+P352, P332+P317, P362+P364[1][2]
Eye Irritation (Category 2A)	H319: Causes serious eye irritation.[1][2][3]	P264, P280, P305+P351+P338, P337+P317[2]
Specific target organ toxicity — single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation.[1][2][3]	P261, P271, P304+P340, P319, P403+P233, P405[1][2]

Operational Plan: Step-by-Step Handling Procedures

1. Engineering Controls:

- Always handle **Alpha-d-xylopyranose** powder in a well-ventilated area.[1]
- For procedures that may generate significant dust, such as weighing or transferring large quantities, use a chemical fume hood or a ventilated balance enclosure.

2. Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses with side shields or chemical safety goggles.[3]
- Hand Protection: Wear chemically impermeable gloves, such as nitrile or latex.[1]
- Body Protection: A standard laboratory coat is required.
- Respiratory Protection: For operations with a high potential for dust generation, a NIOSH-approved N95 respirator is recommended to avoid respiratory irritation.[1][2]

3. Handling and Storage:

- Avoid generating dust.[1]

- Keep the container tightly closed when not in use.[\[1\]](#)
- Store in a dry, cool, and well-ventilated place.[\[1\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

Disposal Plan

As **Alpha-d-xylopyranose** is a non-hazardous sugar, its disposal is straightforward but must be managed responsibly to prevent environmental contamination and nuisance.

1. Uncontaminated Waste:

- Solid Waste: Uncontaminated, solid **Alpha-d-xylopyranose** can typically be disposed of in the regular trash.
- Aqueous Solutions: Dilute aqueous solutions of uncontaminated **Alpha-d-xylopyranose** can generally be disposed of down the sanitary sewer, followed by flushing with plenty of water.

2. Contaminated Waste:

- If **Alpha-d-xylopyranose** is contaminated with a hazardous substance, it must be treated as hazardous waste.
- The disposal method will be dictated by the nature of the contaminant.
- Collect contaminated waste in a sealed, properly labeled container.
- Dispose of the contaminated waste through your institution's hazardous waste management program.

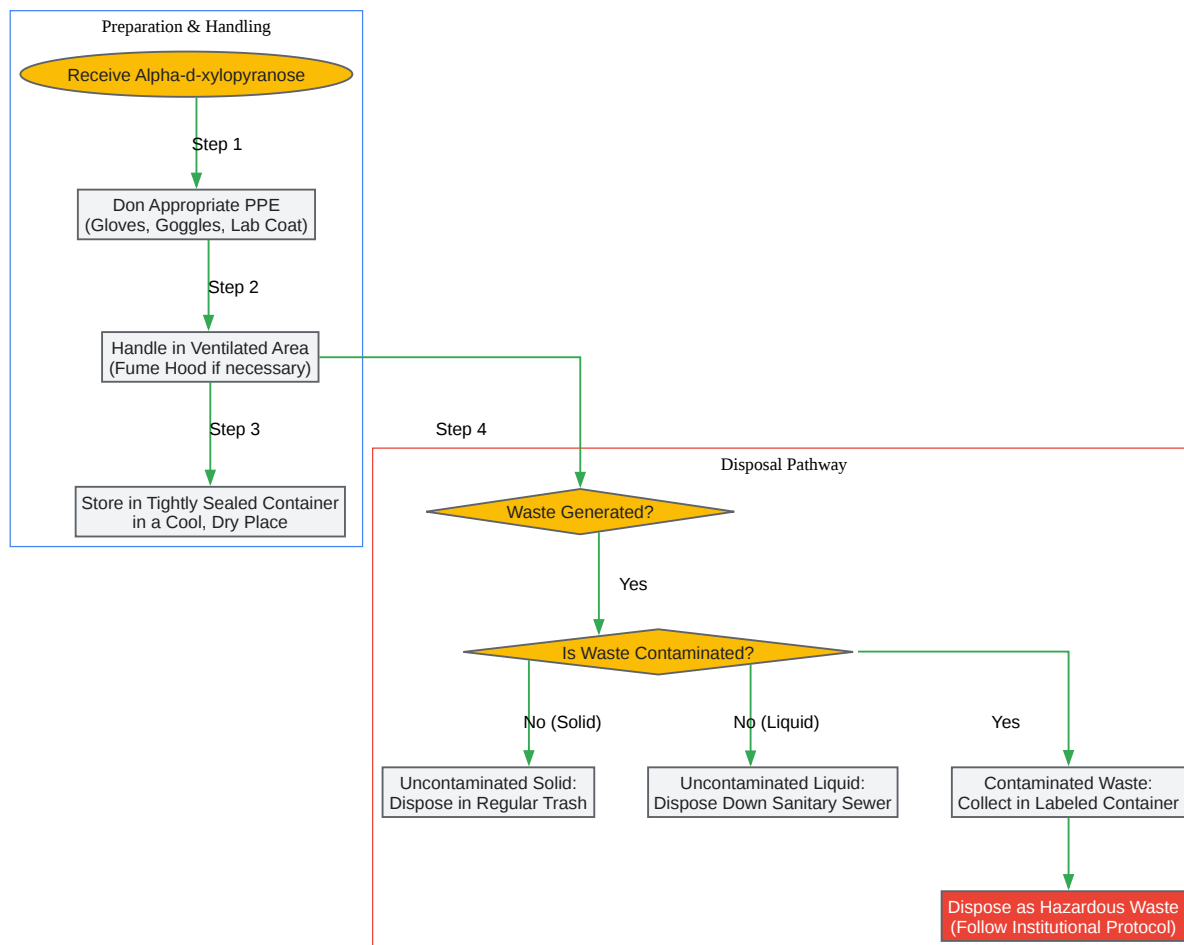
3. Empty Containers:

- Triple-rinse empty containers with a suitable solvent (e.g., water).
- The rinsate from uncontaminated containers can be disposed of down the sanitary sewer.

- Dispose of the rinsed, empty container in the regular trash or recycling, depending on the container material.

Important Note: Always consult your institution's specific waste disposal guidelines and local regulations before disposing of any chemical waste.

Experimental Workflow and Disposal Diagram



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Caption: Workflow for handling and disposal of **Alpha-d-xylopyranose**.

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